

Physical Properties and Applications of 4-n-Propylthiophenol: A Technical Guide

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Compound of Interest

Compound Name: 4-n-Propylthiophenol

Cat. No.: B7724607

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This technical guide provides an in-depth overview of the physical properties, synthesis, and applications of **4-n-propylthiophenol**, a key organic compound in materials science and with potential applications in drug development. This document is intended for researchers, scientists, and professionals in drug development seeking detailed technical information.

Core Physical Properties

Precise experimental data for the boiling point and density of **4-n-propylthiophenol** are not readily available in the reviewed literature. However, for the purpose of estimation, the physical properties of the closely related compound, 4-methylbenzenethiol, are presented in Table 1. It is important to note that the addition of an ethyl group to the methyl substituent will likely result in a higher boiling point and a slight change in density.

Table 1: Physical Properties of 4-methylbenzenethiol (CAS: 106-45-6)

Property	Value
Boiling Point	199 °C[1]
Melting Point	43 °C[1]
Molar Mass	124.204 g/mol [1]
Solubility	Insoluble in water; Soluble in chloroform, diethyl ether, and ethanol[1]

Experimental Protocols for Physical Property Determination

Standard experimental procedures can be employed to determine the precise boiling point and density of **4-n-propylthiophenol**.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small amount of liquid.

Materials:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner)
- Mineral oil
- Sample of **4-n-propylthiophenol**

Procedure:

- A small amount of **4-n-propylthiophenol** is placed in the small test tube.
- The capillary tube is inverted and placed inside the test tube with the open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube containing mineral oil.

- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube.

Density Determination (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, a flask with a specific, known volume.

Materials:

- Pycnometer (with a known volume)
- Analytical balance
- Thermometer
- Sample of **4-n-propylthiophenol**
- Deionized water (for calibration)

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately.
- The pycnometer is filled with deionized water of a known temperature and weighed again to determine the mass of the water. The known density of water at that temperature is used to calibrate the exact volume of the pycnometer.
- The pycnometer is then emptied, dried, and filled with **4-n-propylthiophenol** at the same temperature.
- The pycnometer filled with the sample is weighed.

- The density of **4-n-propylthiophenol** is calculated by dividing the mass of the sample by the calibrated volume of the pycnometer.

Synthesis of 4-n-Propylthiophenol

A plausible synthetic route to **4-n-propylthiophenol** involves the reduction of the corresponding sulfonyl chloride.

Reaction Scheme:

4-Propylbenzenesulfonyl chloride can be reduced to **4-n-propylthiophenol** using a reducing agent such as zinc dust in an acidic medium.

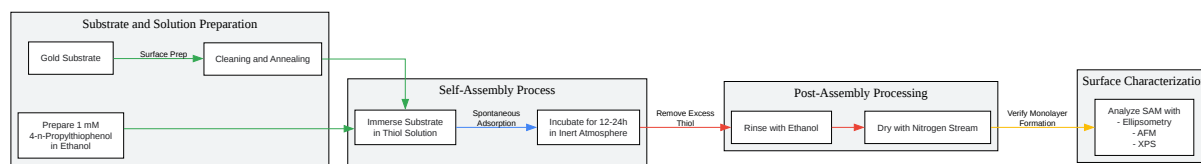
General Protocol:

- 4-Propylbenzenesulfonyl chloride is dissolved in a suitable solvent, such as ethanol.
- Zinc dust is added to the solution, followed by the slow addition of a strong acid, like hydrochloric acid, while maintaining a controlled temperature.
- The reaction mixture is stirred until the reduction is complete, which can be monitored by techniques like thin-layer chromatography.
- Upon completion, the reaction mixture is worked up by extraction with an organic solvent and subsequent purification, for example, by distillation or column chromatography, to yield **4-n-propylthiophenol**.

Applications in Materials Science: Self-Assembled Monolayers

4-n-Propylthiophenol is a valuable compound in materials science, particularly for the formation of self-assembled monolayers (SAMs) on gold surfaces.^[2] The thiol group exhibits a strong affinity for gold, leading to the spontaneous organization of the molecules into a highly ordered, single-molecule-thick layer.^{[3][4]} This process is crucial for modifying the surface properties of materials for applications in electronics, sensors, and biocompatible coatings.^[2]

The following diagram illustrates the logical workflow for the formation of a **4-n-propylthiophenol** SAM on a gold substrate.



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Caption: Workflow for the formation of a **4-n-propylthiophenol** self-assembled monolayer on a gold substrate.

Relevance in Drug Development

While direct involvement of **4-n-propylthiophenol** in specific signaling pathways is not extensively documented, its structural motifs and properties suggest potential applications in drug development. Thiol-containing compounds are known to interact with biological systems, and the propylphenol moiety is found in some bioactive molecules. Its ability to act as a linker molecule by forming SAMs on gold nanoparticles also opens avenues for its use in drug delivery systems and diagnostic biosensors.[5] Further research is warranted to explore the pharmacological potential of **4-n-propylthiophenol** and its derivatives.

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